

# Application Notes and Protocols for Pigment Red 21 in Printing Inks

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Pigment Red 21** in the formulation of printing inks. This document includes its chemical and physical properties, a typical formulation for a water-based flexographic ink, and detailed experimental protocols for evaluating the performance of the pigment within an ink system.

# **Introduction to Pigment Red 21**

**Pigment Red 21** (C.I. 12300) is a monoazo pigment that is widely utilized in the printing ink industry to achieve a brilliant yellowish-red shade.[1][2][3] Its chemical structure imparts good color strength and hiding power, making it a suitable choice for various printing applications, including water-based inks, offset inks, and nitro paints.[2][3][4]

## **Chemical and Physical Properties**

A summary of the key properties of **Pigment Red 21** is presented in Table 1. This data is essential for formulators to understand the pigment's behavior in an ink system.



Property	Value	References
Chemical Formula	C23H16CIN3O2	[1]
Molecular Weight	401.84 g/mol	[1]
C.I. Name	Pigment Red 21	[1]
C.I. Number	12300	[1]
CAS Number	6410-26-0	[1]
Appearance	Red powder	[2]
Shade	Yellowish Red	[2][4]
Oil Absorption	35-45 g/100g	[2]
Density	1.5 g/cm <sup>3</sup>	[4]
pH Value	6.0 - 7.0	[4]

### **Performance Characteristics**

The performance of **Pigment Red 21** in a printing ink is critical for the final print quality. Table 2 summarizes its fastness properties.

Performance Parameter	Rating/Value	References
Light Fastness (BWS)	6	[5]
Heat Resistance	150 °C	[4]
Water Resistance	4	[4]
Oil Resistance	3	[4]
Acid Resistance	5	[4]
Alkali Resistance	5	[4]

(Note: Fastness properties are rated on a scale of 1 to 5, where 5 is excellent, or on the Blue Wool Scale (BWS) from 1 to 8, where 8 is excellent.)



## **Printing Ink Formulation**

A representative formulation for a water-based flexographic printing ink incorporating **Pigment Red 21** is provided below. This formulation can be used as a starting point for further development and optimization.

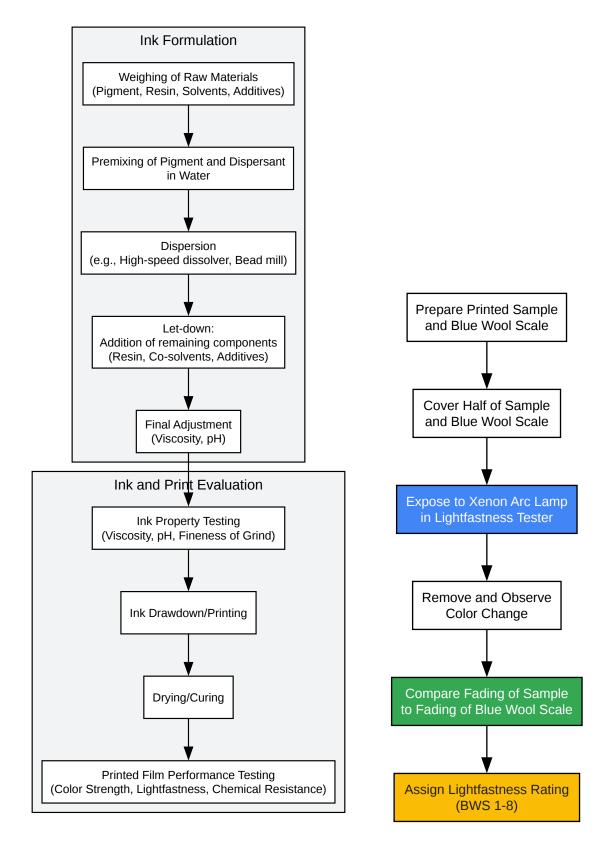
Typical Water-Based Flexographic Ink Formulation

Component	Function	Weight (%)
Pigment Red 21	Colorant	15.0
Acrylic Resin Emulsion	Binder/Vehicle	45.0
Water	Solvent	25.0
Propylene Glycol	Co-solvent/Drying retarder	5.0
Defoamer	Additive	0.5
Dispersant	Additive	2.0
Wax Emulsion	Additive (Rub resistance)	2.5
pH Adjuster (e.g., Ammonia)	Additive	to pH 8.5-9.0
Total	100.0	

### **Ink Formulation and Evaluation Workflow**

The following diagram illustrates the logical workflow for formulating a printing ink with **Pigment Red 21** and subsequently evaluating its performance.





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